

# "Ethyl (5-bromo-2-fluorobenzoyl)acetate"

## chemical properties

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### Compound of Interest

Compound Name: Ethyl (5-bromo-2-fluorobenzoyl)acetate

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An In-depth Technical Guide to the Chemical Properties of **Ethyl (5-bromo-2-fluorobenzoyl)acetate**

For researchers, scientists, and drug development professionals, understanding the chemical properties of **Ethyl (5-bromo-2-fluorobenzoyl)acetate** is crucial for its application in synthesis and drug discovery. This technical guide provides a comprehensive overview of its known characteristics, experimental protocols, and safety information.

## Chemical Identity and Physical Properties

**Ethyl (5-bromo-2-fluorobenzoyl)acetate** is a halogenated heterocyclic compound, often utilized as a building block in organic synthesis. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>10</sub> BrFO <sub>3</sub>	[1][2]
Molecular Weight	289.10 g/mol	[1][2][3]
CAS Number	1020058-47-2	[1][2][3]
Appearance	Powder	[1]
Melting Point	34-39 °C	[1]
Flash Point	> 110 °C (> 230 °F)	[1]
Purity	97%	[1][2]

## Structure and Identifiers:

Identifier	Value	Reference
SMILES	<chem>CCOC(=O)CC(=O)c1cc(Br)ccc1F</chem>	[1][2]
InChI	1S/C11H10BrFO3/c1-2-16-11(15)6-10(14)8-5-7(12)3-4-9(8)13/h3-5H,2,6H2,1H3	[1][2]
InChI Key	XODIHCQWLRSGQI-UHFFFAOYSA-N	[1][2]
MDL Number	MFCD09991886	[1][3]

## Experimental Protocols

While specific experimental data for **Ethyl (5-bromo-2-fluorobenzoyl)acetate** is not extensively published, the following protocols are based on standard laboratory procedures for similar compounds.

## Synthesis

A common method for the synthesis of  $\beta$ -keto esters such as **Ethyl (5-bromo-2-fluorobenzoyl)acetate** is the Claisen condensation. A plausible synthetic route would involve the reaction of an appropriate ester, such as ethyl 2-fluoro-5-bromobenzoate, with ethyl acetate in the presence of a strong base like sodium ethoxide.

#### General Procedure:

- A solution of sodium ethoxide is prepared in anhydrous ethanol.
- A mixture of ethyl 2-fluoro-5-bromobenzoate and ethyl acetate is added dropwise to the cooled sodium ethoxide solution.
- The reaction mixture is stirred at room temperature until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- The reaction is quenched by the addition of a weak acid.
- The product is extracted with an organic solvent, and the organic layer is washed, dried, and concentrated under reduced pressure.

## Purification

Purification of the crude product is typically achieved by flash chromatography.<sup>[4]</sup>

#### General Procedure:

- A silica gel column is prepared using a suitable solvent system. For compounds of similar polarity, a mixture of hexanes and ethyl acetate is effective.<sup>[4]</sup>
- The crude product is dissolved in a minimal amount of the eluent and loaded onto the column.
- The column is eluted with the chosen solvent system, and fractions are collected.
- Fractions containing the pure product, as identified by TLC, are combined and the solvent is removed under vacuum.

## Spectroscopic Data

Detailed spectroscopic data such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectra for **Ethyl (5-bromo-2-fluorobenzoyl)acetate** are not readily available in the public domain. However, based on its structure, the following characteristic signals can be expected:

- $^1\text{H}$  NMR: Signals corresponding to the ethyl group (a triplet and a quartet), a singlet for the methylene protons, and multiplets in the aromatic region for the substituted benzene ring.
- $^{13}\text{C}$  NMR: Resonances for the carbonyl carbons of the ester and ketone, carbons of the ethyl group, the methylene carbon, and carbons of the aromatic ring.
- IR Spectroscopy: Characteristic absorption bands for the C=O stretching of the ester and ketone, C-O stretching, C-F stretching, and C-Br stretching, as well as aromatic C-H and C=C stretching.

## Safety and Handling

**Ethyl (5-bromo-2-fluorobenzoyl)acetate** is classified as a hazardous substance. It is essential to handle this compound with appropriate safety precautions in a well-ventilated fume hood.

Hazard Information	Details	Reference
Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
Precautionary Statements	P261, P264, P270, P301 + P312, P302 + P352, P305 + P351 + P338	[1]
Hazard Classifications	Acute Toxicity 4 (Oral), Eye Irritation 2, Skin Irritation 2, Specific Target Organ Toxicity - Single Exposure 3	[1]
Personal Protective Equipment (PPE)	Dust mask type N95 (US), Eyeshields, Gloves	[1]

## Visualizations

### Logical Workflow for Synthesis and Purification

The following diagram illustrates a general workflow for the synthesis and purification of **Ethyl (5-bromo-2-fluorobenzoyl)acetate**.



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Caption: General workflow for synthesis and purification.

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## References

- 1. Ethyl (5-bromo-2-fluorobenzoyl)acetate 97 1020058-47-2 [sigmaaldrich.com]
- 2. Ethyl (5-bromo-2-fluorobenzoyl)acetate (97%) - Amerigo Scientific [amerigoscientific.com]
- 3. 1020058-47-2 | MFCD09991886 | Ethyl (5-bromo-2-fluorobenzoyl)acetate [aaronchem.com]
- 4. rsc.org [rsc.org]
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